

Introduction: A Multifunctional Scaffold for Chemical Innovation

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Compound of Interest

Compound Name: *4-Bromo-5-nitro-isoquinoline-1-carbaldehyde*

CAS No.: *171880-56-1*

Cat. No.: *B1278614*

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4-Bromo-5-nitro-isoquinoline-1-carbaldehyde is a synthetic, trifunctional heterocyclic compound built upon the privileged isoquinoline core. Its structure is distinguished by the precise placement of three key functional groups, each imparting a unique reactivity profile: an aldehyde at the C1 position, a bromine atom at C4, and a nitro group at C5.^[1] This strategic arrangement of an electrophilic aldehyde, a displaceable halogen, and a reducible nitro group makes it an exceptionally versatile building block in synthetic organic chemistry and a valuable starting point for the development of novel therapeutic agents.

The isoquinoline framework itself is a cornerstone in medicinal chemistry, forming the structural basis for a wide array of pharmacologically active compounds, including agents for hypertension, viral infections, and cancer.^{[2][3]} The unique combination of substituents in **4-Bromo-5-nitro-isoquinoline-1-carbaldehyde** allows for orthogonal chemical modifications, enabling researchers to systematically explore chemical space and generate diverse molecular libraries for drug discovery programs.^[1] This guide provides a comprehensive overview of its synthesis, chemical behavior, and potential applications, offering field-proven insights for researchers and drug development professionals.

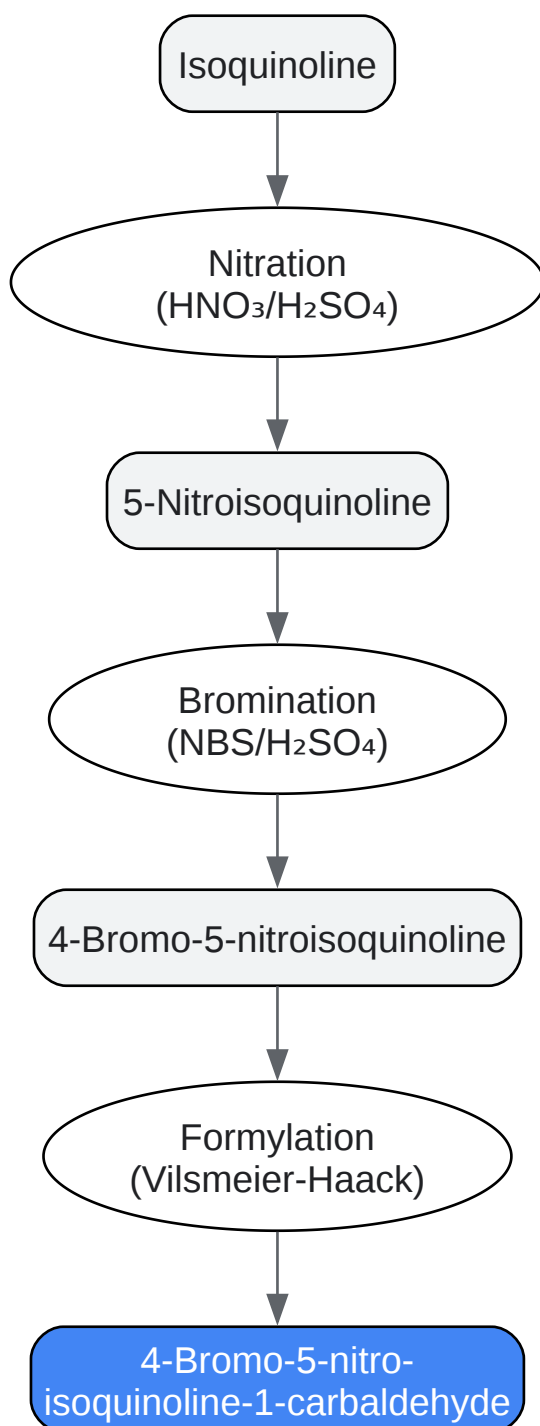
Physicochemical Properties

A summary of the key physical and chemical properties of **4-Bromo-5-nitro-isoquinoline-1-carbaldehyde** is presented below. These properties are essential for its handling, reaction setup, and characterization.

Property	Value	Source
IUPAC Name	4-bromo-5-nitroisoquinoline-1-carbaldehyde	[1]
Molecular Formula	C ₁₀ H ₅ BrN ₂ O ₃	[1]
Molecular Weight	281.06 g/mol	[1][4]
Boiling Point	432.4 ± 45.0 °C (Predicted)	[4]
Density	1.796 ± 0.06 g/cm ³ (Predicted)	[4]
pKa	-1.80 ± 0.44 (Predicted)	[4]
Canonical SMILES	C1=CC2=C(C(=C1)[O-])C(=CN=C2C=O)Br	[1]

Strategic Synthesis: A Stepwise Approach

The synthesis of **4-Bromo-5-nitro-isoquinoline-1-carbaldehyde** is a multi-step process that requires careful control of reaction conditions to achieve the desired regioselectivity. The general strategy involves the sequential functionalization of the basic isoquinoline core.



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Caption: Synthetic workflow for **4-Bromo-5-nitro-isoquinoline-1-carbaldehyde**.

- Nitration of Isoquinoline: The synthesis begins with the electrophilic nitration of isoquinoline. Using a mixture of nitric acid and sulfuric acid, the strongly electrophilic nitronium ion (NO₂⁺)

is generated. This electrophile preferentially attacks the C5 position of the isoquinoline ring, which is activated towards substitution.

- **Bromination of 5-Nitroisoquinoline:** The resulting 5-nitroisoquinoline is then subjected to bromination. The nitro group is a deactivating group and a meta-director. However, in the isoquinoline system, electrophilic attack is directed to the C4 position. This step often employs N-bromosuccinimide (NBS) in strong acid.^[5]
- **Formylation:** The final step is the introduction of the aldehyde group at the C1 position. The Vilsmeier-Haack reaction is a classic and effective method for this transformation, utilizing a Vilsmeier reagent (generated from phosphoryl chloride and a formamide like DMF) to formylate the electron-rich C1 position of the isoquinoline ring system.^[1]

Experimental Protocol: Synthesis of 4-Bromo-5-nitroisoquinoline

While a specific protocol for the complete synthesis of the title compound is not readily available, the following procedure for an analogous intermediate, 5-bromo-8-nitroisoquinoline, provides critical insight into the necessary experimental conditions.^[5]

Step 1: Synthesis of 5-Bromoisoquinoline

- Charge a three-necked, round-bottomed flask with concentrated sulfuric acid (e.g., 340 mL) and cool to 0°C.
- Slowly add isoquinoline (e.g., 44.0 g, 330 mmol) while maintaining the internal temperature below 30°C.
- Cool the solution to -25°C using a dry ice-acetone bath.
- Add N-bromosuccinimide (NBS) (e.g., 64.6 g, 363 mmol) in portions, keeping the temperature between -22 and -26°C.
- Stir the suspension for 2 hours at -22°C and then for 3 hours at -18°C.
- Pour the reaction mixture onto crushed ice (e.g., 1.0 kg).

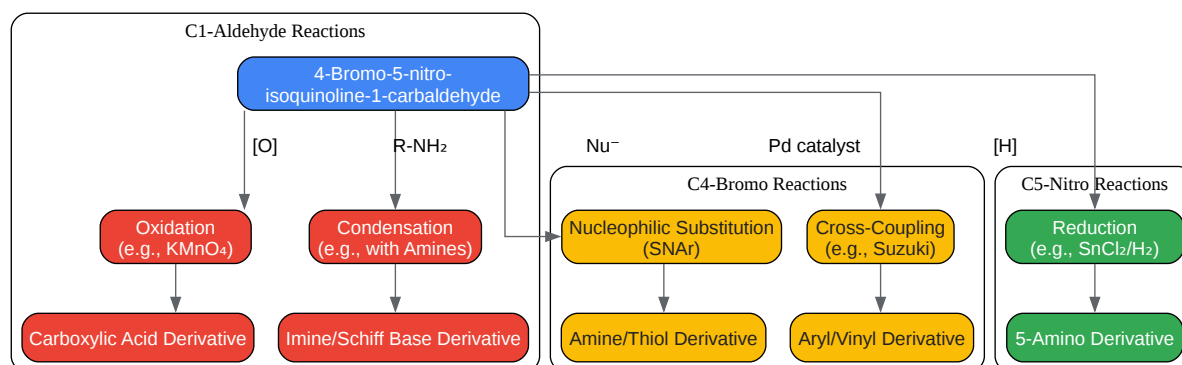
- Adjust the pH to 9.0 with 25% aqueous ammonia, keeping the temperature below 25°C.
- Extract the product with diethyl ether, wash the combined organic phases, dry over anhydrous MgSO_4 , and concentrate to yield the crude product.
- Purify by fractional distillation or column chromatography to obtain 5-bromoisoquinoline.^[5]

Step 2: Synthesis of 4-Bromo-5-nitroisoquinoline (Conceptual Adaptation)

- The subsequent nitration of a bromo-isoquinoline intermediate would follow standard procedures, likely involving careful addition of the bromo-isoquinoline to a cold (0-10°C) mixture of fuming nitric acid and concentrated sulfuric acid, followed by a controlled reaction time and quenching on ice to precipitate the product. The precise isomer formed would depend on the starting material's substitution pattern.

Reactivity and Synthetic Utility: A Trifecta of Functionality

The synthetic power of **4-Bromo-5-nitro-isoquinoline-1-carbaldehyde** stems from the distinct and addressable reactivity of its three functional groups. This allows for a modular approach to building molecular complexity.



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Caption: Key reaction pathways for derivatization.

- The Aldehyde Group (C1): This group is a classic electrophilic handle. It can be easily oxidized to a carboxylic acid using agents like potassium permanganate, providing an attachment point for amide coupling.[1] Alternatively, it can undergo reductive amination or condensation reactions with amines and other nucleophiles to form imines, hydrazones (such as thiosemicarbazones), or be reduced to a primary alcohol.[1][6]
- The Bromo Group (C4): The bromine atom is an excellent leaving group. Its position on an electron-deficient ring system (due to the nitro group and the ring nitrogen) makes it susceptible to nucleophilic aromatic substitution (S_NAr) with nucleophiles like amines or thiols.[1] Furthermore, it is a prime candidate for transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), enabling the introduction of a wide variety of aryl, alkyl, or alkynyl substituents.[5]
- The Nitro Group (C5): The nitro group's primary role is twofold. First, as a strong electron-withdrawing group, it activates the ring for nucleophilic attack.[7][8] Second, it can be readily reduced to a primary amine using reagents like tin(II) chloride, sodium borohydride, or

catalytic hydrogenation.[1] This resulting amino group is incredibly versatile, serving as a nucleophile, a base, or a precursor for diazotization reactions, opening up another dimension of chemical diversification.[5][9]

Applications in Drug Discovery and Materials Science

The true value of **4-Bromo-5-nitro-isoquinoline-1-carbaldehyde** is realized in its application as a sophisticated intermediate. The isoquinoline scaffold is present in numerous bioactive molecules and approved drugs.[2][3][10]

- **Anticancer Agents:** Derivatives of isoquinoline-1-carbaldehyde, particularly thiosemicarbazones, have been synthesized and evaluated for their antineoplastic activity.[6][11] The aldehyde function of the title compound is a direct precursor to this class of potent enzyme inhibitors.
- **Antimicrobial and Antiprotozoal Agents:** The isoquinoline core is associated with a broad spectrum of antimicrobial activities.[2][10] The ability to introduce diverse substituents through the bromo and nitro functionalities allows for the fine-tuning of activity against various pathogens, including bacteria, fungi, and parasites like Leishmania.[2][12]
- **Enzyme Inhibition:** Aromatic aldehydes are known to act as inhibitors for various enzymes. Quinoline-carbaldehyde derivatives, for instance, have been identified as novel inhibitors of Leishmanial Methionine Aminopeptidase 1, a crucial enzyme for the parasite's survival.[12] The title compound serves as a platform to develop similar inhibitors with potentially enhanced potency and selectivity.
- **CNS and Metabolic Disorders:** Isoquinoline derivatives have also shown promise in treating central nervous system disorders and have demonstrated anti-inflammatory and antidiabetic properties.[2]

Representative Protocol: Reduction of the Nitro Group

This protocol describes a general method for the reduction of an aromatic nitro group to an amine, a key transformation in the derivatization of the title compound.

- Setup: In a round-bottom flask, dissolve **4-Bromo-5-nitro-isoquinoline-1-carbaldehyde** (1.0 eq) in a suitable solvent such as ethanol or ethyl acetate.
- Reagent Addition: Add tin(II) chloride dihydrate ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$) (approx. 4-5 eq) and concentrated hydrochloric acid.
- Reaction: Heat the mixture to reflux and monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Workup: Cool the reaction mixture to room temperature and carefully neutralize with a saturated aqueous solution of sodium bicarbonate or sodium hydroxide until the solution is basic ($\text{pH} > 8$).
- Extraction: Extract the aqueous layer multiple times with an organic solvent (e.g., ethyl acetate or dichloromethane).
- Purification: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The resulting crude 5-amino-4-bromo-isoquinoline-1-carbaldehyde can be purified by column chromatography on silica gel.

Conclusion

4-Bromo-5-nitro-isoquinoline-1-carbaldehyde is more than a mere chemical curiosity; it is a strategically designed molecular tool. The convergence of three distinct, orthogonally reactive functional groups on a medically relevant isoquinoline scaffold provides chemists with a powerful platform for the efficient construction of complex and diverse molecules. Its utility as a precursor for potent bioactive agents, from anticancer to antimicrobial compounds, underscores its importance. This guide has illuminated the synthetic logic, reactive potential, and practical application of this compound, providing researchers with the foundational knowledge to harness its unique chemical personality for future discoveries.

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